

An In-depth Technical Guide to the Solubility of Metalaxyl-M

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Compound of Interest

Compound Name: Metalaxyl-M

Cat. No.: B166274

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This technical guide provides a comprehensive overview of the solubility of **Metalaxyl-M** in various aqueous and organic solvents. The information is intended for researchers, scientists, and professionals in drug development and crop protection who require detailed data and methodologies for their work with this active ingredient.

Core Data: Solubility of Metalaxyl-M

Metalaxyl-M, the R-enantiomer of metalaxyl, is a systemic fungicide widely used in agriculture. Its efficacy is influenced by its solubility, which determines its formulation possibilities and bioavailability. The following tables summarize the solubility of **Metalaxyl-M** in water and a range of organic solvents.

Table 1: Solubility of Metalaxyl-M in Water

Temperature (°C)	pH	Solubility (g/L)
20	7	26
25	Not Specified	26 ^[1]

Table 2: Solubility of Metalaxyl-M and Metalaxyl in Organic Solvents

Solvent	Metalaxyl-M Solubility (at 25°C)	Metalaxyl (Racemic) Solubility (g/L at 25°C)
Acetone	Completely Miscible[1]	450[2]
Dichloromethane	Completely Miscible[1]	Not available
Ethanol	Completely Miscible[1]	400[2]
Ethyl Acetate	Completely Miscible[1]	Not available
n-Hexane	59 g/L[1]	11[2]
Methanol	Miscible[3]	Not available
n-Octanol	Completely Miscible[1]	68[2]
Toluene	Completely Miscible[1]	340[2]

Note: "Completely miscible" indicates that the substance dissolves in the solvent in all proportions. The data for racemic metalaxyl is provided for comparative purposes, as **Metalaxyl-M** is the more active isomer. Generally, **Metalaxyl-M** exhibits high solubility in polar organic solvents.

Experimental Protocols

The determination of solubility is a critical step in the physicochemical characterization of a compound. The following sections outline the general principles and a specific analytical method for determining the solubility of **Metalaxyl-M**.

General Experimental Protocol for Solubility Determination (OECD Guideline 105)

The solubility of chemical substances is typically determined following internationally recognized guidelines, such as the OECD Guideline 105 ("Water Solubility"). This guideline describes two primary methods: the flask method and the column elution method.

Flask Method:

- Apparatus: A constant temperature bath, a shaker or stirrer, a suitable analytical instrument (e.g., HPLC-UV), and filtration/centrifugation equipment.
- Procedure:
 1. An excess amount of **Metalaxyl-M** is added to a known volume of the solvent in a flask.
 2. The flask is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
 3. The saturated solution is then filtered or centrifuged to remove any undissolved solid.
 4. The concentration of **Metalaxyl-M** in the clear supernatant is determined using a validated analytical method.

Column Elution Method:

- Apparatus: A column packed with an inert support material coated with the test substance, a pump to deliver the solvent at a constant flow rate, a fraction collector, and an analytical instrument.
- Procedure:
 1. The solvent is passed through the column at a slow, constant rate.
 2. Fractions of the eluate are collected at regular intervals.
 3. The concentration of **Metalaxyl-M** in each fraction is determined.
 4. A plateau in the concentration indicates that saturation has been reached, and this value represents the solubility.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a common and reliable technique for quantifying **Metalaxyl-M** in solution.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Data acquisition and processing software.

Chromatographic Conditions (Example):

- Mobile Phase: A mixture of acetonitrile and water (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10-20 µL.
- Column Temperature: Ambient or controlled (e.g., 30°C).
- Detection Wavelength: 220 nm or 270 nm.

Procedure:

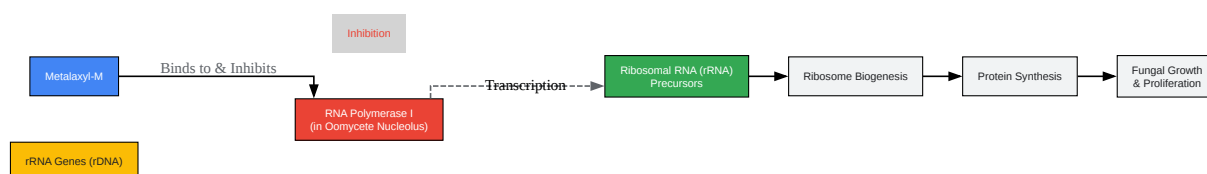
- Standard Preparation: A series of standard solutions of **Metalaxyl-M** of known concentrations are prepared in the solvent of interest.
- Calibration Curve: The standard solutions are injected into the HPLC system, and a calibration curve of peak area versus concentration is constructed.
- Sample Analysis: The filtered, saturated solution from the solubility experiment is appropriately diluted and injected into the HPLC system.
- Quantification: The concentration of **Metalaxyl-M** in the sample is determined by comparing its peak area to the calibration curve.

Visualizations

Mode of Action: Inhibition of RNA Polymerase I

Metalaxyl-M exerts its fungicidal effect by specifically inhibiting the synthesis of ribosomal RNA (rRNA) in oomycete fungi.[4][5] This is achieved by targeting the enzyme RNA polymerase I,

which is essential for the transcription of rRNA genes. The disruption of rRNA synthesis leads to a cessation of protein production and ultimately, the death of the fungal pathogen.

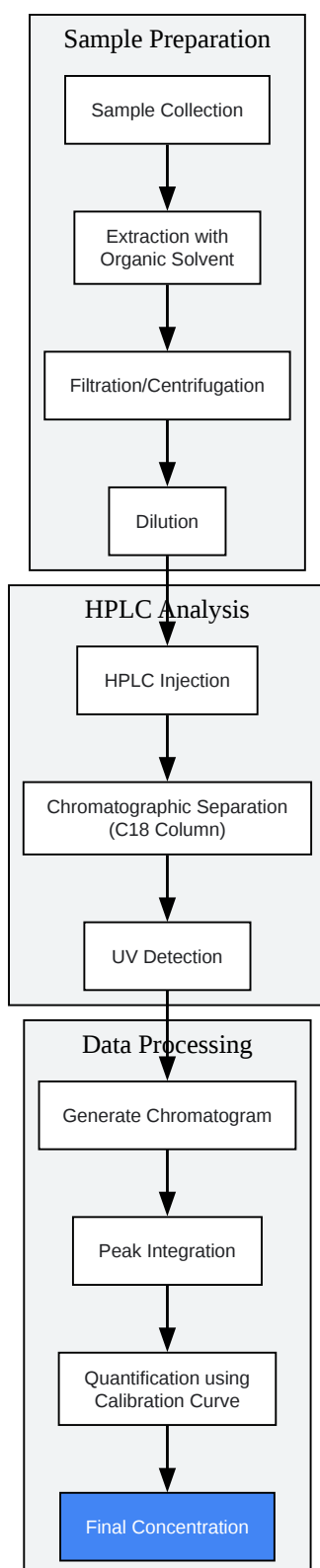


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Caption: Mode of action of **Metalaxyl-M**, illustrating the inhibition of RNA Polymerase I.

Experimental Workflow: HPLC Analysis of Metalaxyl-M

The following diagram outlines a typical workflow for the quantitative analysis of **Metalaxyl-M** in a sample matrix using HPLC.

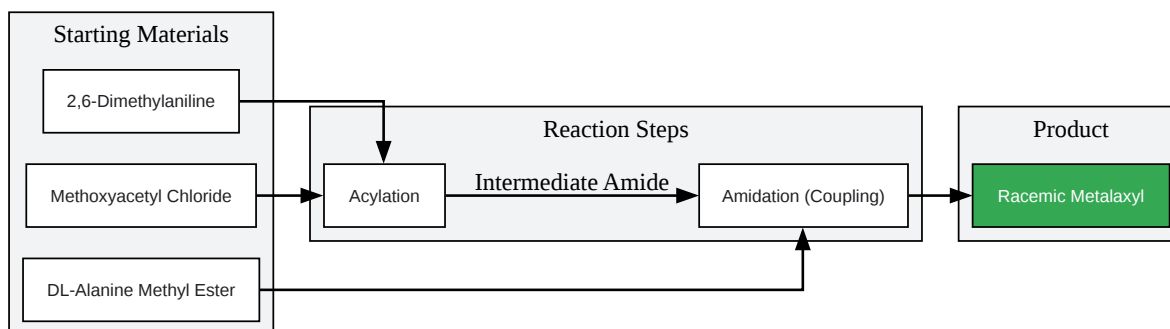


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Caption: A typical experimental workflow for the HPLC analysis of **Metalaxyl-M**.

Logical Relationship: Synthesis of Metalaxyl

The industrial synthesis of metalaxyl involves a multi-step chemical process. The diagram below illustrates the logical flow of this synthesis.



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Caption: A simplified logical workflow for the industrial synthesis of racemic metalaxyl.

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